

Long-term stability of Amiloride Hydrochloride stock solutions

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Compound of Interest

Compound Name: Amiloride Hydrochloride

Cat. No.: B1667096

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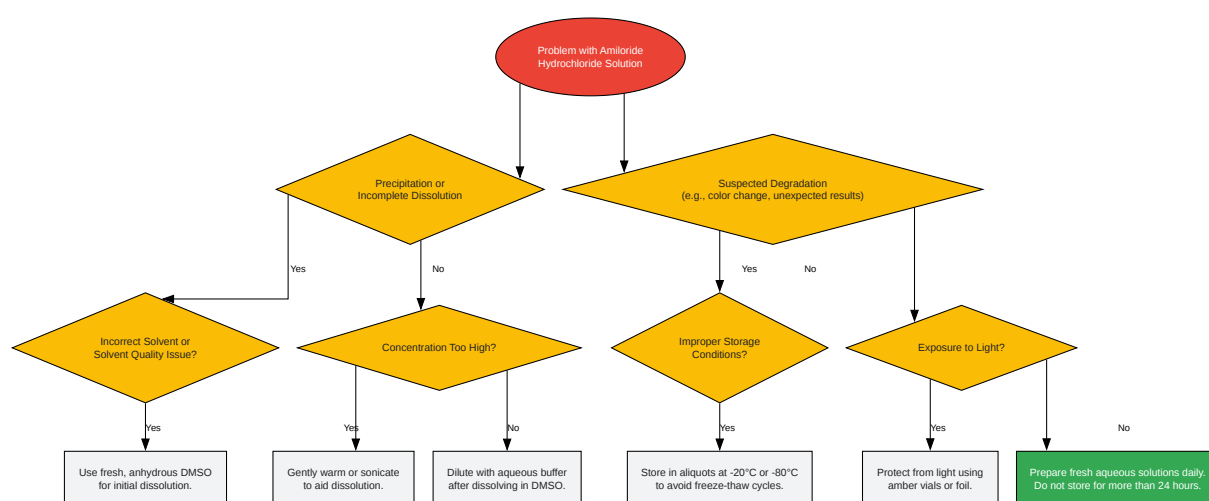
Technical Support Center: Amiloride Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability of **Amiloride Hydrochloride** stock solutions. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Troubleshooting Guide

This guide addresses common issues encountered when working with **Amiloride Hydrochloride** stock solutions.

Diagram: Troubleshooting **Amiloride Hydrochloride** Solution Issues



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Caption: Troubleshooting workflow for **Amiloride Hydrochloride** solution issues.

Frequently Asked Questions (FAQs)

1. What is the recommended solvent for preparing **Amiloride Hydrochloride** stock solutions?

For maximum solubility, it is recommended to first dissolve **Amiloride Hydrochloride** in an organic solvent like DMSO or dimethylformamide, where its solubility is approximately 30 mg/mL.[1] For aqueous applications, this concentrated stock can then be diluted with the aqueous buffer of choice.[1] While **Amiloride Hydrochloride** is soluble in hot water (up to 50 mg/mL), its solubility in aqueous buffers at room temperature is limited. Using fresh, anhydrous DMSO is advisable, as moisture can reduce solubility.[2]

2. What are the optimal storage conditions and long-term stability of **Amiloride Hydrochloride** stock solutions?

The stability of **Amiloride Hydrochloride** solutions depends on the solvent and storage temperature.

- **Solid Form:** The crystalline solid is stable for at least four years when stored at -20°C.[1] It can also be stored at room temperature (10-30°C), but should be kept desiccated as it is hygroscopic, and protected from light.[3]
- **DMSO Stock Solutions:** Stock solutions in DMSO can be stored at -20°C. For longer-term storage, aliquoting and storing at -80°C is recommended for up to one year, while storage at -20°C is suitable for up to one month.[2] To avoid repeated freeze-thaw cycles, it is crucial to store the solution in single-use aliquots.[2]
- **Aqueous Solutions:** It is generally not recommended to store aqueous solutions for more than one day.[1] However, a study on an extemporaneously prepared 2 mg/mL nasal spray in sterile water found it to be physically, chemically, and microbiologically stable for at least 7 days when stored at room temperature.[4][5] Another study showed high chemical stability for over 50 days at 4°C and 20°C.[6]

3. My **Amiloride Hydrochloride** solution has precipitated out of solution. What should I do?

Precipitation can occur if the concentration exceeds its solubility in the chosen solvent, especially in aqueous buffers. If you observe precipitation:

- Gently warm the solution or use sonication to aid dissolution.
- For aqueous solutions, ensure the initial stock was prepared in DMSO at a higher concentration before dilution.
- If using DMSO, ensure it is fresh and not moisture-laden, as this can decrease solubility.[2]

4. Can I repeatedly freeze and thaw my **Amiloride Hydrochloride** stock solution?

It is strongly advised to avoid repeated freeze-thaw cycles. After reconstitution, the stock solution should be aliquoted into smaller, single-use volumes and frozen at -20°C or -80°C.[2][3] This practice minimizes degradation and ensures the consistency of the compound's concentration across experiments.

5. How susceptible is **Amiloride Hydrochloride** to degradation?

Amiloride Hydrochloride can degrade under certain conditions:

- Photodegradation: The compound is sensitive to light. Studies have shown that it undergoes photodegradation, particularly in alkaline aqueous solutions.[7][8] The primary photoreaction involves dechlorination.[7][8] Therefore, solutions should always be stored in light-protected containers (e.g., amber vials or wrapped in aluminum foil).
- pH Stability: The neutral form of the drug, present in alkaline solutions, degrades approximately three times faster upon exposure to light than the cationic form found in acidic to neutral solutions.[7][8]
- Forced Degradation: Studies have shown that **Amiloride Hydrochloride** can undergo some degradation under stress conditions such as strong acid, strong base, oxidation, high temperature, and high humidity, though in some cases the degradation was found to be minimal.[9][10]

Summary of Stability Data

Form / Solvent	Storage Temperature	Stability Duration	Key Considerations
Solid (Powder)	-20°C	≥ 4 years[1]	Protect from light, keep desiccated.[3]
Room Temperature	Stable	Hygroscopic, protect from light.[3]	
DMSO	-80°C	Up to 1 year[2]	Aliquot to avoid freeze-thaw cycles.[2]
-20°C	Up to 1 month[2]	Aliquot to avoid freeze-thaw cycles.[2]	
Aqueous Solution	-20°C	Up to 6 months[3]	Aliquot to avoid freeze-thaw cycles.
Room Temperature	Not recommended for > 24 hours[1]	Prepare fresh for daily use.	
Aqueous Nasal Spray (2 mg/mL)	Room Temperature	Physically, chemically, and microbiologically stable for at least 7 days.[4][5]	Shows good stability in this specific formulation.
4°C and 20°C	Highly chemically stable for over 50 days.[6]		

Experimental Protocols

1. Protocol for Preparation of **Amiloride Hydrochloride** Stock Solution

- Objective: To prepare a concentrated stock solution of **Amiloride Hydrochloride**.
- Materials:
 - **Amiloride Hydrochloride** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)

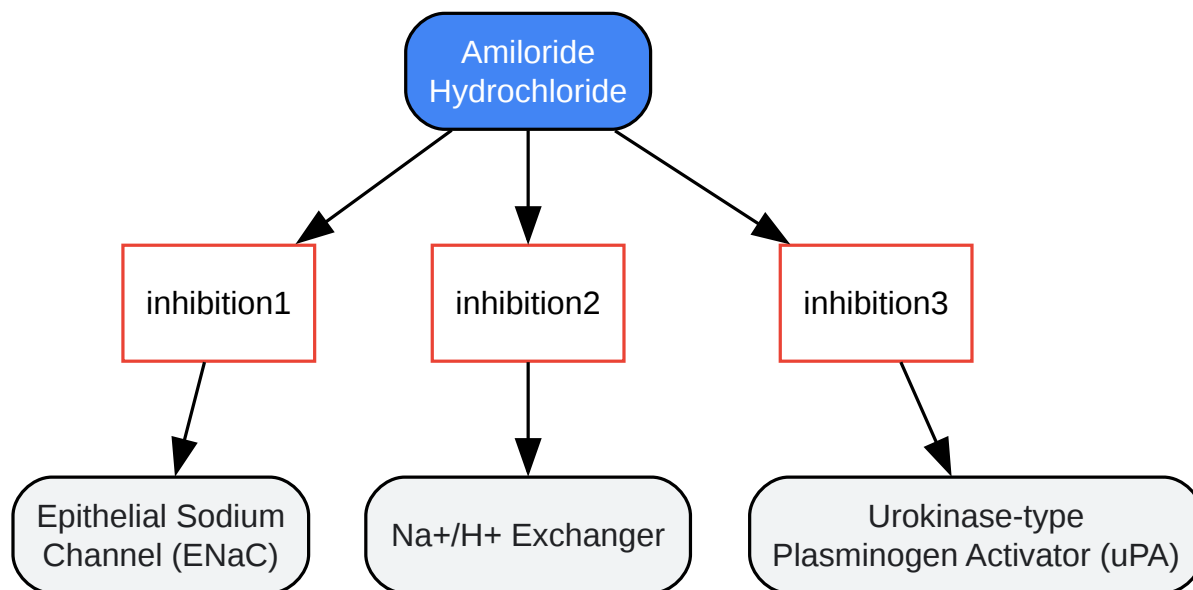
- Sterile, light-protected microcentrifuge tubes or vials
- Procedure:
 - Weigh the desired amount of **Amiloride Hydrochloride** powder in a sterile container.
 - Add the required volume of anhydrous DMSO to achieve the desired concentration (e.g., 30 mg/mL).
 - Vortex or sonicate the solution until the powder is completely dissolved. Gentle warming can be applied if necessary.
 - Once dissolved, aliquot the stock solution into single-use, light-protected tubes.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

2. Protocol for Stability Assessment by HPLC (Forced Degradation Study)

- Objective: To determine the stability of an **Amiloride Hydrochloride** solution under stress conditions using a stability-indicating HPLC method.
- Materials:
 - **Amiloride Hydrochloride** solution
 - 1N Hydrochloric Acid (HCl)
 - 1N Sodium Hydroxide (NaOH)
 - 30% Hydrogen Peroxide (H₂O₂)
 - HPLC system with a UV detector
 - C18 column (e.g., 250 mm x 4.6 mm, 5 µm)
 - Mobile phase (e.g., a mixture of acetonitrile and water or buffer, pH adjusted)
- Procedure:

- Sample Preparation: Prepare separate samples of the **Amiloride Hydrochloride** solution for each stress condition.
- Acid Degradation: Add 1N HCl to a sample and keep it at room temperature for a specified period (e.g., 3 hours).[11] Neutralize the solution before HPLC analysis.
- Base Degradation: Add 1N NaOH to a sample and keep it at room temperature for a specified period.[11] Neutralize the solution before analysis.
- Oxidative Degradation: Add 30% H₂O₂ to a sample and keep it at room temperature.[11]
- Thermal Degradation: Place a sample in an oven at a high temperature (e.g., 105°C) for a set time (e.g., 6 hours).[10]
- Photolytic Degradation: Expose a sample to UV light inside a UV chamber for a specified duration (e.g., 7 days).[10]
- HPLC Analysis:
 - Set up the HPLC system with a C18 column.
 - Use a mobile phase such as a 35:65 ratio of acetonitrile to water, with a flow rate of 1 mL/min.[9]
 - Set the UV detector to a wavelength of approximately 281-285 nm.[9][10]
 - Inject the untreated control sample and the stressed samples.
- Data Analysis: Compare the chromatograms of the stressed samples to the control. A stability-indicating method will show a decrease in the peak area of the parent **Amiloride Hydrochloride** and the appearance of new peaks corresponding to degradation products, all well-resolved from the main peak.[4][5]

Diagram: Signaling Pathway Inhibition by Amiloride



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